

Essential Safety and Logistical Information for Handling Hexahydrofarnesyl Acetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexahydrofarnesyl acetone

Cat. No.: B052165

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemicals like **Hexahydrofarnesyl acetone**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Chemical Identification and Hazards

Hexahydrofarnesyl acetone, also known as 6,10,14-Trimethyl-2-pentadecanone, is a sesquiterpene with the CAS number 502-69-2.^[1] While it is utilized in research for its potential antibacterial, anti-inflammatory, and anticancer properties, it is crucial to be aware of its associated hazards.^[2] The primary hazard identified in the Safety Data Sheet (SDS) is its toxicity to aquatic life with long-lasting effects.^[1]

Identifier	Value
Chemical Name	Hexahydrofarnesyl acetone
Synonyms	6,10,14-Trimethyl-2-pentadecanone, Phytone, Perhydrofarnesyl acetone
CAS Number	502-69-2
Molecular Formula	C18H36O
Molecular Weight	268.48 g/mol

Hazard Statement	GHS Classification	Precautionary Statement
H410: Very toxic to aquatic life with long lasting effects	Hazardous to the aquatic environment, long-term hazard (Category 1)	P273: Avoid release to the environment.
P391: Collect spillage.		
P501: Dispose of contents/container in accordance with local regulation.		

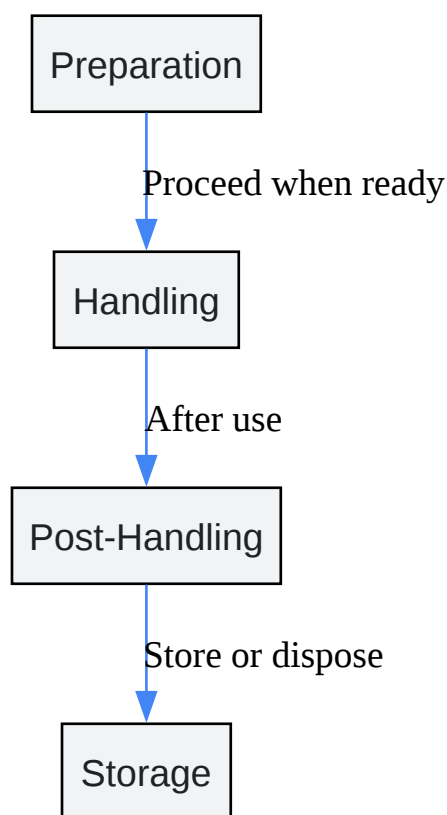
Personal Protective Equipment (PPE)

When handling **Hexahydrofarnesyl acetone**, the use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Reason
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact.
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from splashes.
Skin and Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood	To avoid inhalation of vapors or mists.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Hexahydrofarnesyl acetone** is crucial for maintaining a safe laboratory environment.



[Click to download full resolution via product page](#)

Figure 1: High-level workflow for handling **Hexahydrofarnesyl acetone**.

1. Preparation:

- Ensure the work area is clean and uncluttered.
- Verify that a chemical fume hood is available and functioning correctly.
- Locate the nearest eyewash station and safety shower before starting work.
- Assemble all necessary materials, including the chemical, solvents, and required labware.
- Put on all required Personal Protective Equipment (PPE).

2. Handling:

- Conduct all manipulations of **Hexahydrofarnesyl acetone** within a certified chemical fume hood to minimize inhalation exposure.

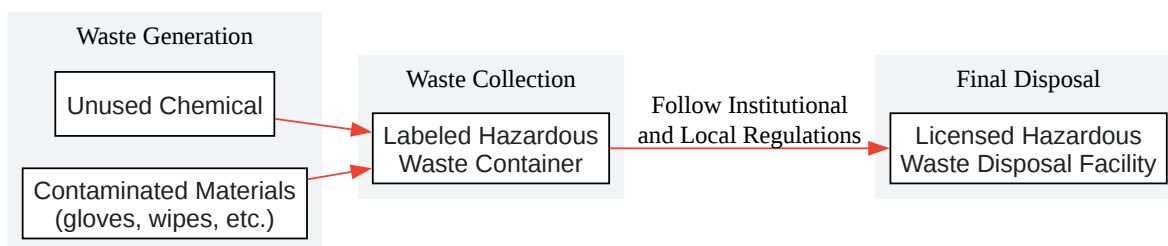
- Avoid direct contact with skin and eyes.
- Use appropriate tools (e.g., spatulas, pipettes) to handle the substance.
- If the substance is in a powdered form, be careful to avoid creating dust.
- If the substance is a liquid, pour carefully to avoid splashing.

3. Post-Handling:

- Decontaminate all surfaces and equipment that have come into contact with the chemical. The SDS for a similar compound, acetone, suggests scrubbing with alcohol.[1]
- Properly label and store any unused chemical.
- Remove PPE carefully to avoid contaminating yourself. Wash hands thoroughly after handling.

Disposal Plan

Proper disposal of **Hexahydrofarnesyl acetone** and its contaminated waste is critical to prevent environmental harm.[1]



[Click to download full resolution via product page](#)

Figure 2: Waste disposal workflow for **Hexahydrofarnesyl acetone**.

1. Waste Segregation:

- Collect all waste contaminated with **Hexahydrofarnesyl acetone** separately from other laboratory waste. This includes unused chemical, contaminated gloves, paper towels, and disposable labware.

2. Waste Collection:

- Place all contaminated solid and liquid waste into a designated, clearly labeled, and sealed hazardous waste container.
- The label should include the chemical name ("**Hexahydrofarnesyl acetone** Waste") and the associated hazard symbol (e.g., "Hazardous to the Aquatic Environment").

3. Final Disposal:

- Dispose of the hazardous waste container through your institution's designated hazardous waste management program.
- Adhere strictly to all local, state, and federal regulations for hazardous waste disposal. Do not pour **Hexahydrofarnesyl acetone** down the drain or dispose of it in the regular trash.

Emergency Procedures

In case of accidental exposure or spill, immediate and appropriate action is crucial.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
Spill	Evacuate personnel to safe areas. Wear appropriate PPE. Absorb spillage with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

By adhering to these safety protocols and operational plans, researchers can handle **Hexahydrofarnesyl acetone** responsibly, ensuring both personal safety and environmental protection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Hexahydrofarnesyl Acetone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052165#personal-protective-equipment-for-handling-hexahydrofarnesyl-acetone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com